

An In-depth Technical Guide to Trimethyl Orthobutyrate: Functional Group, Structure, and Applications

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Compound of Interest

Compound Name: Trimethyl orthobutyrate

Cat. No.: B041597

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Abstract

Trimethyl orthobutyrate, a member of the orthoester functional group, is a versatile reagent and intermediate in organic synthesis. Its unique structure, characterized by a central carbon atom bonded to a propyl group and three methoxy groups, imparts specific reactivity that is leveraged in a variety of chemical transformations. This technical guide provides a comprehensive overview of **trimethyl orthobutyrate**, including its core functional group and structure, detailed experimental protocols for its synthesis and key reactions, and a summary of its physicochemical and spectral properties. The applications of **trimethyl orthobutyrate** in areas such as the formation of protecting groups and in carbon-carbon bond-forming reactions, particularly the Johnson-Claisen rearrangement, are highlighted, making this a valuable resource for professionals in research and drug development.

Introduction

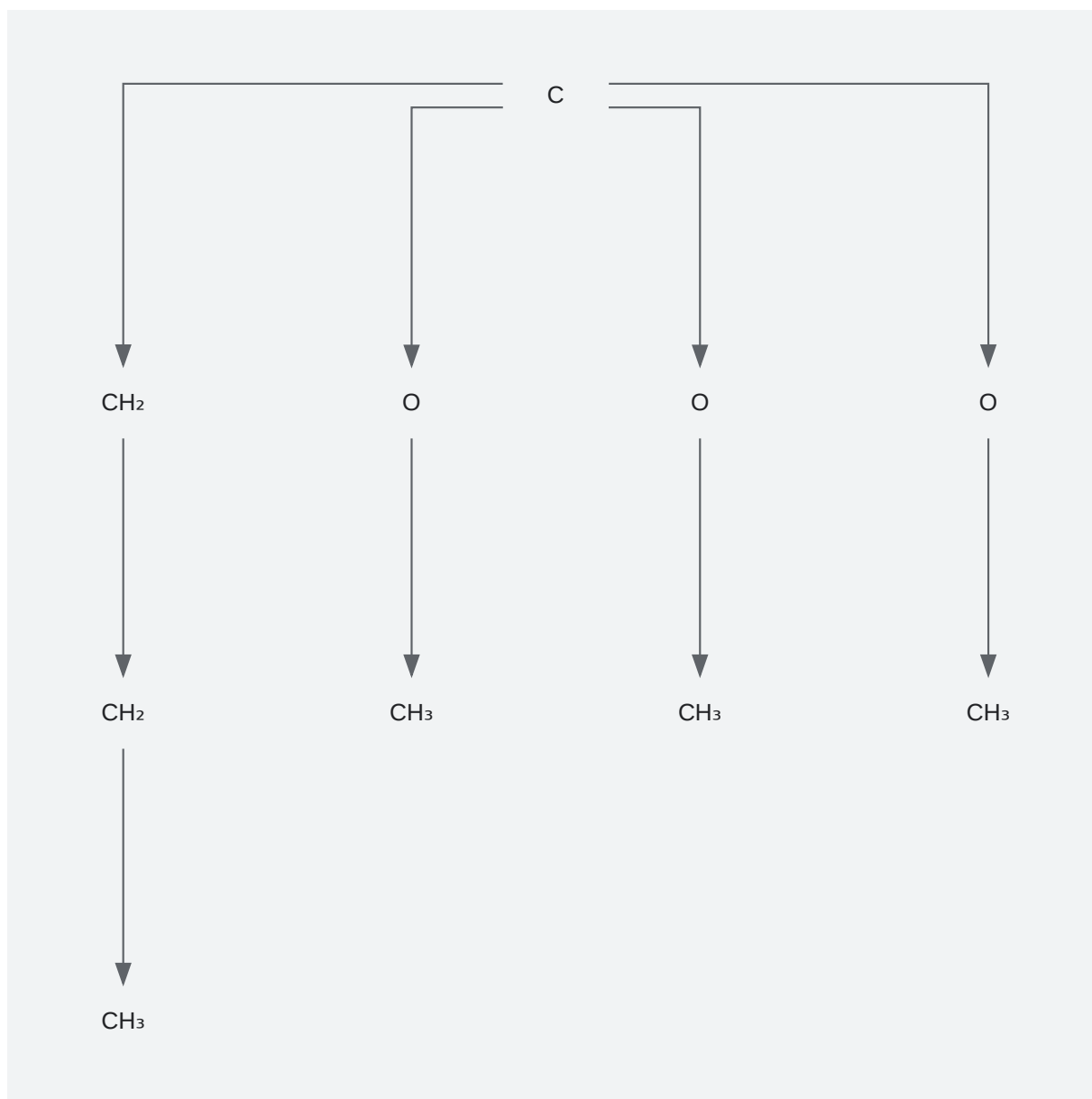
Orthoesters are a class of organic compounds that feature a carbon atom bonded to three alkoxy groups. They can be considered as the esters of hypothetical orthoacids ($R-C(OH)_3$).

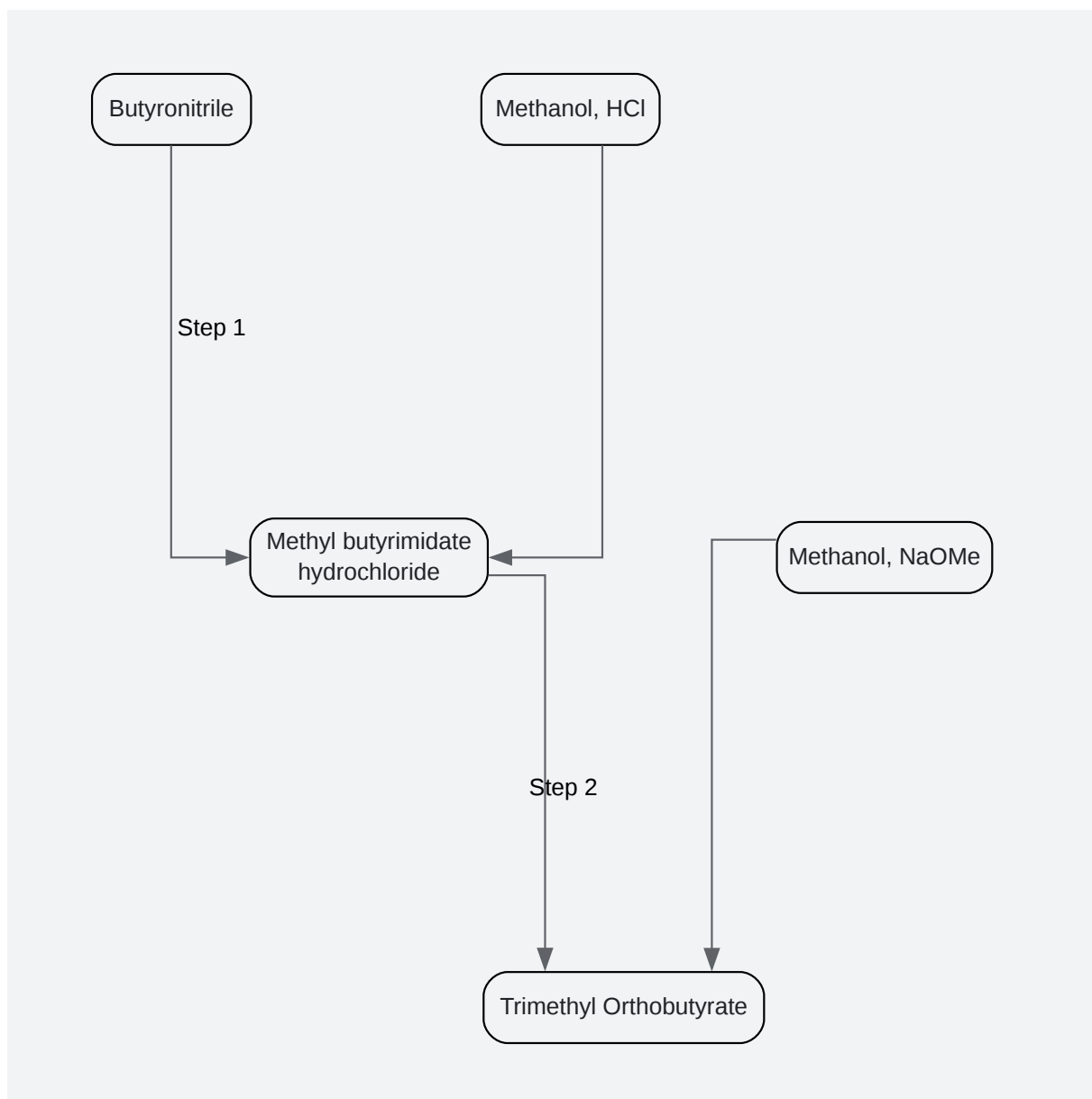
Trimethyl orthobutyrate, with the systematic name 1,1,1-trimethoxybutane, is a prominent example of this functional group. Its utility in organic synthesis stems from its role as a precursor to reactive intermediates and its ability to act as a protecting group for carboxylic

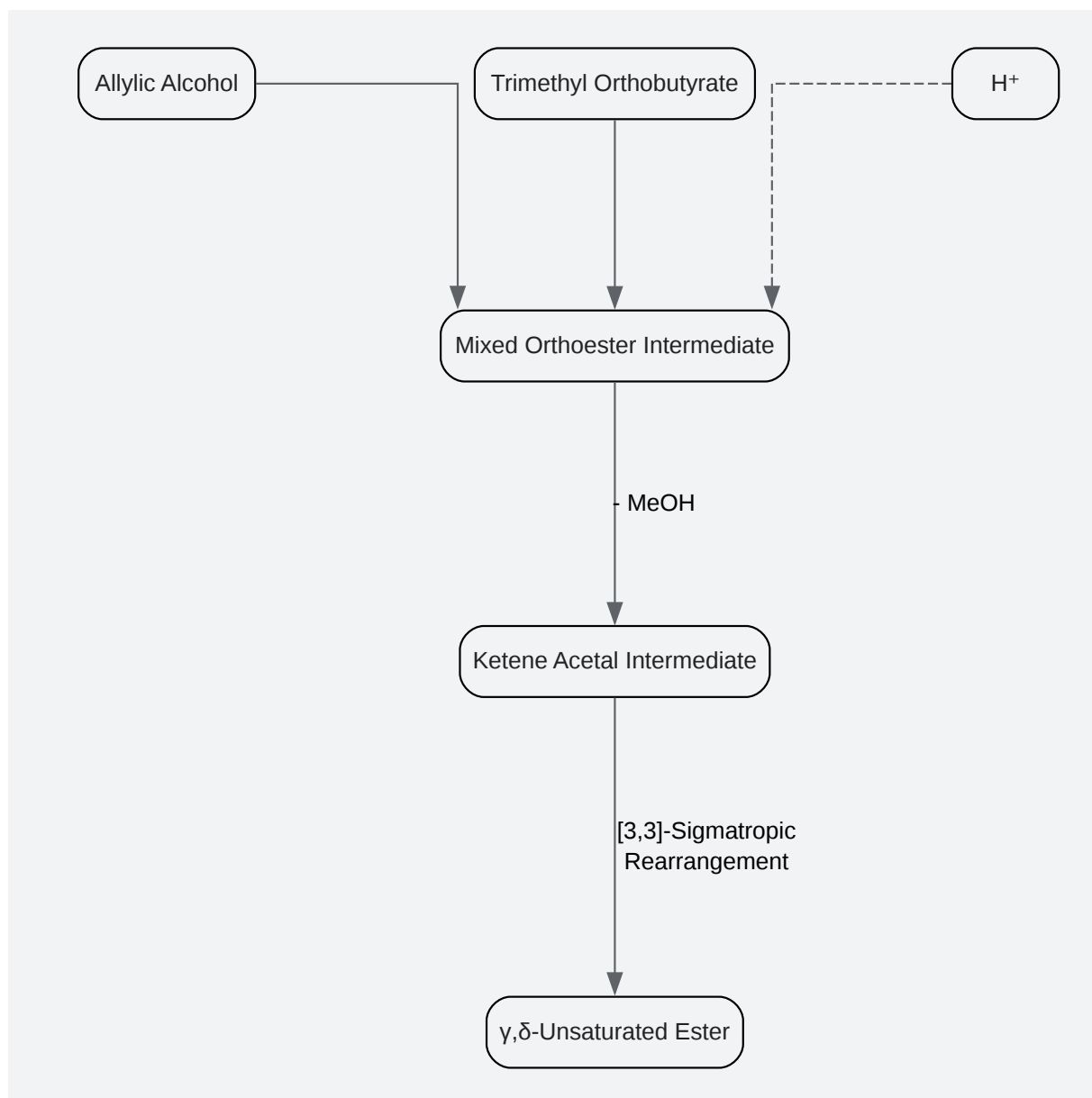
acids. This guide will delve into the fundamental aspects of **trimethyl orthobutyrate**, providing detailed information for its practical application in a laboratory setting.

Functional Group and Structure

The core functional group of **trimethyl orthobutyrate** is the orthoester. The structure consists of a central sp^3 -hybridized carbon atom bonded to a propyl group and three methoxy ($-OCH_3$) groups.







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- To cite this document: BenchChem. [An In-depth Technical Guide to Trimethyl Orthobutyrate: Functional Group, Structure, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b041597#trimethyl-orthobutyrate-functional-group-and-structure>]

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